

Technical Synthesis Guide: 3-Ethyl-1-methylpiperazin-2-one

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Compound of Interest

Compound Name: 3-Ethyl-1-methylpiperazin-2-one

CAS No.: 1214796-54-9

Cat. No.: B2970259

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Executive Summary

3-Ethyl-1-methylpiperazin-2-one (CAS: 19816-86-5) is a privileged heterocyclic scaffold appearing frequently in peptidomimetics, kinase inhibitors, and GPCR antagonists. Its structural value lies in the rigid piperazinone ring, which constrains the ethyl side chain (mimicking an isoleucine or 2-aminobutyric acid residue) while the

-methyl group modulates solubility and metabolic stability.

This guide details the synthesis of **3-ethyl-1-methylpiperazin-2-one** via a regioselective intermolecular alkylation-cyclization sequence. Unlike peptide-coupling routes, this pathway utilizes commodity raw materials (

-methylethylenediamine and ethyl 2-bromobutyrate), offering a scalable and cost-effective protocol for gram-to-kilogram synthesis.

Retrosynthetic Analysis & Pathway Logic

The synthesis relies on the "Jocic-type" reaction strategy, exploiting the nucleophilic differential between the primary and secondary amines of the diamine precursor.

The Regioselectivity Challenge

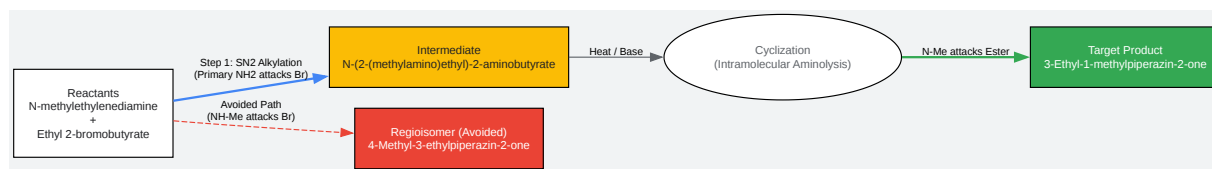
The core challenge is ensuring the methyl group resides at the

(amide) position rather than the

(amine) position.

- Target Structure: 1-Methyl-3-ethylpiperazin-2-one.
- Requirement: The nitrogen atom participating in the amide bond must be the methylated nitrogen.
- Mechanistic Causality:
 - Step 1 (Alkylation): The reaction of -methylethylenediamine with ethyl 2-bromobutyrate involves a kinetic competition between the primary () and secondary () amines. Steric hindrance at the secondary -bromo position of the ester strongly favors attack by the less hindered primary amine.
 - Step 2 (Cyclization): Following alkylation, the pendant secondary amine () attacks the ester carbonyl to close the ring.
 - Result: The -methyl group becomes part of the amide functionality (), yielding the desired regioisomer.

Pathway Visualization



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Figure 1: Reaction pathway highlighting the steric control that dictates regioselectivity.

Experimental Protocol

This protocol is designed for a 50 mmol scale. It is a self-validating system; the appearance of a specific precipitate (triethylamine hydrobromide) and the disappearance of the starting diamine by TLC confirm reaction progress.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.	Amount	Role
-				
Methylethylenediamine	74.12	1.0	3.71 g (4.4 mL)	Nucleophile
Ethyl 2-bromobutyrate	195.05	1.0	9.75 g (7.3 mL)	Electrophile
Triethylamine ()	101.19	1.2	6.07 g (8.4 mL)	Acid Scavenger
Toluene	-	-	100 mL	Solvent
Sodium Sulfate ()	-	-	-	Drying Agent

Step-by-Step Methodology

Phase 1: Alkylation (Kinetic Control)

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Purge with Nitrogen ().
- Solvation: Charge the flask with -methylethylenediamine (3.71 g) and Triethylamine (6.07 g) in Toluene (50 mL). Cool the solution to 0°C using an ice bath.
- Addition: Dissolve Ethyl 2-bromobutyrate (9.75 g) in Toluene (20 mL) and transfer to the addition funnel. Add dropwise over 30 minutes, maintaining internal temperature .
 - Observation: A white precipitate () will begin to form, validating the alkylation is proceeding.
- Equilibration: Remove the ice bath and allow the mixture to stir at Room Temperature (RT) for 4 hours.

Phase 2: Cyclization (Thermodynamic Drive) 5. Heating: Heat the reaction mixture to reflux () for 12–16 hours.

- Mechanistic Note: This thermal step drives the intramolecular attack of the secondary amine on the ester, releasing ethanol.
- Monitoring: Monitor by TLC (System: 10% MeOH in DCM). Stain with Ninhydrin. The starting diamine (blue spot) should disappear.

Phase 3: Workup & Purification[1] 7. Filtration: Cool to RT. Filter off the solid triethylamine hydrobromide salts. Wash the filter cake with cold Toluene (20 mL). 8. Concentration: Concentrate the filtrate under reduced pressure to yield a viscous yellow oil. 9. Purification (Distillation/Column):

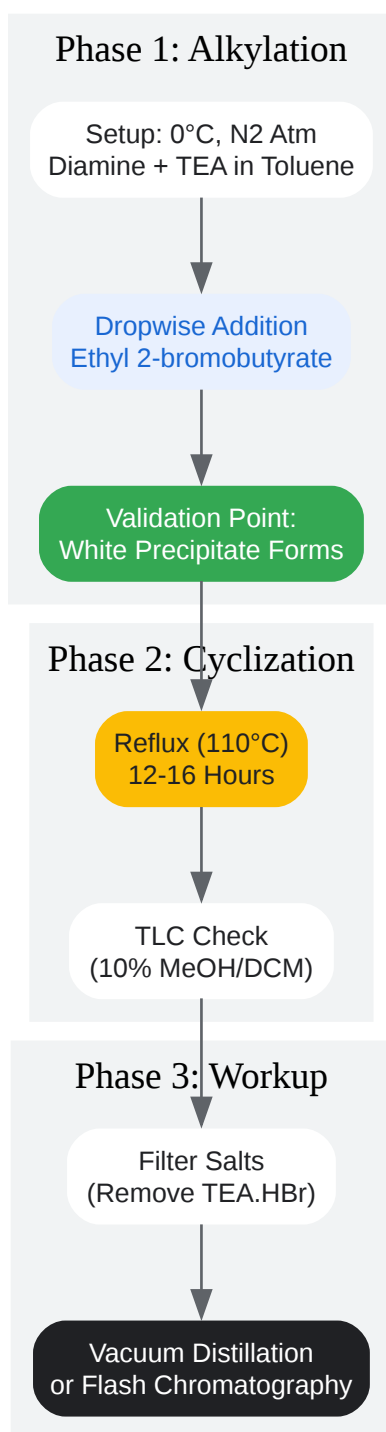
- Option A (High Purity): Vacuum distillation (approx.^[1] at 0.5 mmHg).
- Option B (Standard): Flash column chromatography (Silica gel, Gradient: 0 10% MeOH in DCM).
- Yield: Expected yield is 65–75% (approx. 4.6–5.3 g).

Analytical Validation (Self-Check)

To ensure the correct regioisomer (1-methyl) was formed versus the 4-methyl isomer, use the following diagnostic NMR signals.

Nucleus	Signal	Shift ()	Diagnostic Value
NMR	N-Me	2.95 ppm (s)	If N-Me is at N4 (amine), shift is typically upfield (~2.3 ppm). Downfield shift confirms amide placement.
NMR	Ethyl	0.95 (t), 1.70 (m)	Characteristic triplet and multiplet for the C3-ethyl chain.
NMR	C=O	~170 ppm	Lactam carbonyl.
HMBC	N-Me C=O	Correlation	CRITICAL: Strong 3-bond correlation between N-Me protons and Carbonyl carbon confirms 1-Methyl structure.

Workflow Visualization



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Figure 2: Operational workflow for the synthesis of **3-ethyl-1-methylpiperazin-2-one**.

Troubleshooting & Optimization

- Problem: Low Yield / Oligomerization.
 - Cause: Intermolecular reaction between the intermediate amine and another molecule of bromoester.
 - Solution: Use High Dilution conditions. Increase solvent volume by 2x to favor intramolecular cyclization over intermolecular polymerization.
- Problem: Regioisomer Contamination (4-Methyl isomer).
 - Cause: Reaction temperature too high during addition step, allowing the secondary amine to compete for the bromide.
 - Solution: Ensure addition is strictly at

and addition rate is slow.
- Safety Note: Ethyl 2-bromobutyrate is a lachrymator.

-methylethylenediamine is corrosive. All operations must be performed in a fume hood with appropriate PPE (gloves, goggles).

References

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